

# Application Notes and Protocols: Claisen Rearrangement in the Total Synthesis of Hybridaphniphylline B

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## Compound of Interest

Compound Name: Hybridaphniphylline B

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These application notes provide a detailed overview of the strategic application of the Claisen rearrangement in the landmark total synthesis of **Hybridaphniphylline B**, a complex Daphniphyllum alkaloid with a formidable structure comprising 11 rings and 19 stereocenters. The successful execution of this synthesis, reported by Li and coworkers in 2018, hinged on a key Claisen rearrangement of a bespoke allyl dienol ether. This document outlines the experimental protocol for this critical transformation, presents relevant quantitative data, and visualizes the reaction pathway and workflow.

## Introduction

The total synthesis of architecturally complex natural products like **Hybridaphniphylline B** serves as a crucible for testing the limits of modern synthetic organic chemistry. The Claisen rearrangement, a powerful and reliable carbon-carbon bond-forming reaction, was strategically employed to construct a key structural motif within the core of the molecule. A notable challenge in this specific application was the potential for a competing Cope rearrangement. The research team ingeniously circumvented this by fine-tuning the substrate and employing protic solvents, thereby favoring the desired Claisen pathway.<sup>[1][2]</sup>

## Data Presentation

The Claisen rearrangement was a pivotal step in the synthesis of a key intermediate enone. The following table summarizes the quantitative outcomes of this reaction and a subsequent transformation.

Step	Reactant	Product	Reagents and Conditions	Yield (%)	Diastereomeric Ratio
Claisen Rearrangement	Allyl dienol ether	Aldehyde	2,2,2-Trifluoroethanol, 1,2-dichlorobenzene, 180 °C, 24 h (sealed tube)	75	Not Applicable
C=C Bond Migration	Aldehyde	Enone 26	K <sub>2</sub> CO <sub>3</sub> , 2,2,2-trifluoroethanol, 60 °C, 2 h	84	Not Reported
Overall Yield (from dienol ether to enone 26)	Allyl dienol ether	Enone 26	Two steps	63	

## Experimental Protocols

The following protocols are adapted from the supporting information of the total synthesis of **Hybridaphniphylline B** by Li's group.

### Synthesis of the Aldehyde via Claisen Rearrangement

Materials:

- Allyl dienol ether (1.0 equiv)
- 2,2,2-Trifluoroethanol (TFE)
- 1,2-Dichlorobenzene (o-DCB)

- Argon atmosphere
- Sealed tube

Procedure:

- A solution of the allyl dienol ether in a 1:1 mixture of 2,2,2-trifluoroethanol and 1,2-dichlorobenzene is prepared.
- The solution is degassed and placed under an argon atmosphere.
- The reaction vessel (a sealed tube) is heated to 180 °C.
- The reaction is maintained at this temperature for 24 hours.
- After cooling to room temperature, the reaction mixture is concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel to afford the desired aldehyde.

## Synthesis of Enone 26 via C=C Bond Migration

Materials:

- Aldehyde product from the Claisen rearrangement (1.0 equiv)
- Potassium carbonate ( $K_2CO_3$ )
- 2,2,2-Trifluoroethanol (TFE)
- Argon atmosphere

Procedure:

- The aldehyde is dissolved in 2,2,2-trifluoroethanol.
- Potassium carbonate is added to the solution.

- The mixture is stirred at 60 °C for 2 hours under an argon atmosphere.
- Upon completion, the reaction is quenched and the product is extracted.
- The combined organic layers are dried and concentrated.
- The resulting crude material is purified by flash column chromatography to yield enone 26.

## Visualizations

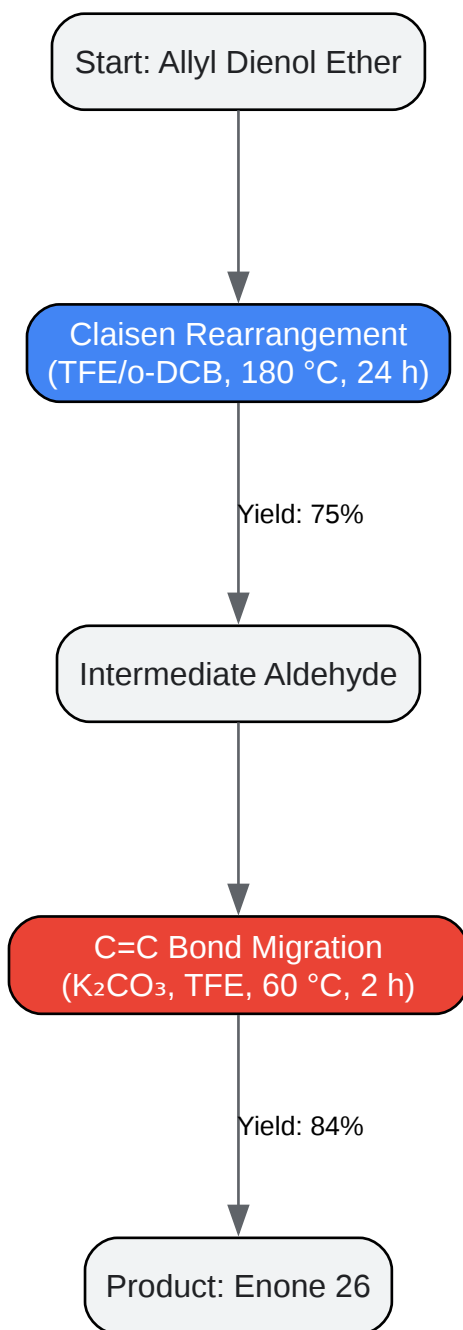
### Claisen Rearrangement Reaction Pathway

The following diagram illustrates the-sigmatropic rearrangement that constitutes the core of the Claisen reaction in this synthesis.

Caption: The key Claisen rearrangement step.

### Experimental Workflow

This diagram outlines the sequential workflow from the starting allyl dienol ether to the final enone intermediate.



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Caption: Workflow for the synthesis of enone 26.

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## References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
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